

Methyldichlorosilane: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Methyldichlorosilane

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Abstract

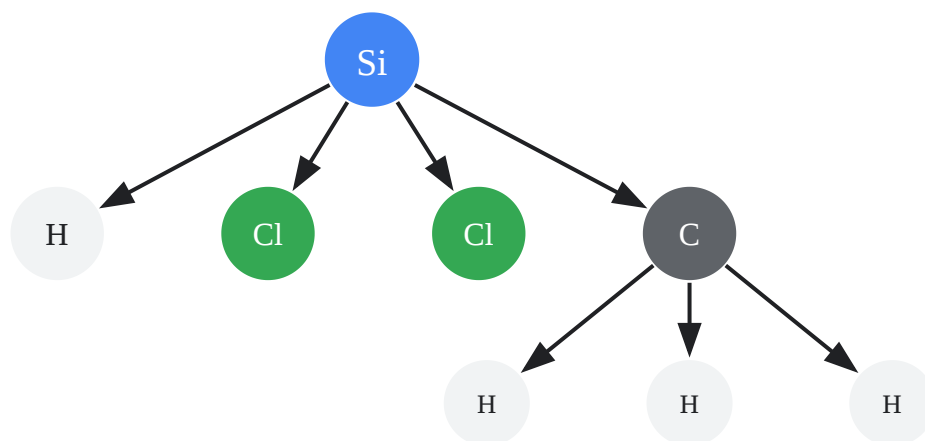
Methyldichlorosilane ($\text{CH}_3\text{SiHCl}_2$), a key organosilicon compound, is a colorless, fuming liquid with a pungent odor.^[1] It serves as a critical intermediate in the synthesis of a wide array of silicone-based materials. This guide provides an in-depth overview of its chemical formula, structure, physicochemical properties, and detailed experimental protocols relevant to its synthesis and reactions. The information is tailored for researchers, scientists, and professionals in drug development who utilize organosilicon compounds in their work.

Chemical Formula and Structure

The chemical formula for **methyldichlorosilane** is $\text{CH}_3\text{SiHCl}_2$.^{[1][2]} Its structure consists of a central silicon atom covalently bonded to one methyl group ($-\text{CH}_3$), one hydrogen atom ($-\text{H}$), and two chlorine atoms ($-\text{Cl}$).

The spatial arrangement of these groups around the silicon atom is tetrahedral. This structure is the foundation for its reactivity and utility as a precursor in organosilicon chemistry.

Molecular Structure of Methyldichlorosilane



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Caption: Ball-and-stick model of the **methyldichlorosilane** molecule.

Physicochemical Properties

A summary of the key quantitative properties of **methyldichlorosilane** is presented in the table below for easy reference and comparison.

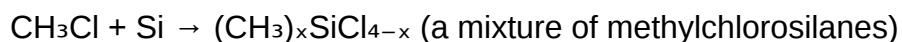
Property	Value
Molecular Weight	115.03 g/mol [1]
Density	1.105 g/mL at 25 °C
Boiling Point	41 °C (106 °F)[1][3]
Melting Point	-93 °C
Flash Point	-26 °F (-32 °C)[1]
Vapor Pressure	6.79 psi (47.1 kPa) at 20 °C[3][4]
Vapor Density	4 (vs air)
Refractive Index	n _{20/D} 1.398 (lit.)
Lower Explosive Limit	6 %[5]
Upper Explosive Limit	>55 %
Autoignition Temperature	471 °F (244 °C)
Solubility	Reacts with water[3][4]

Experimental Protocols

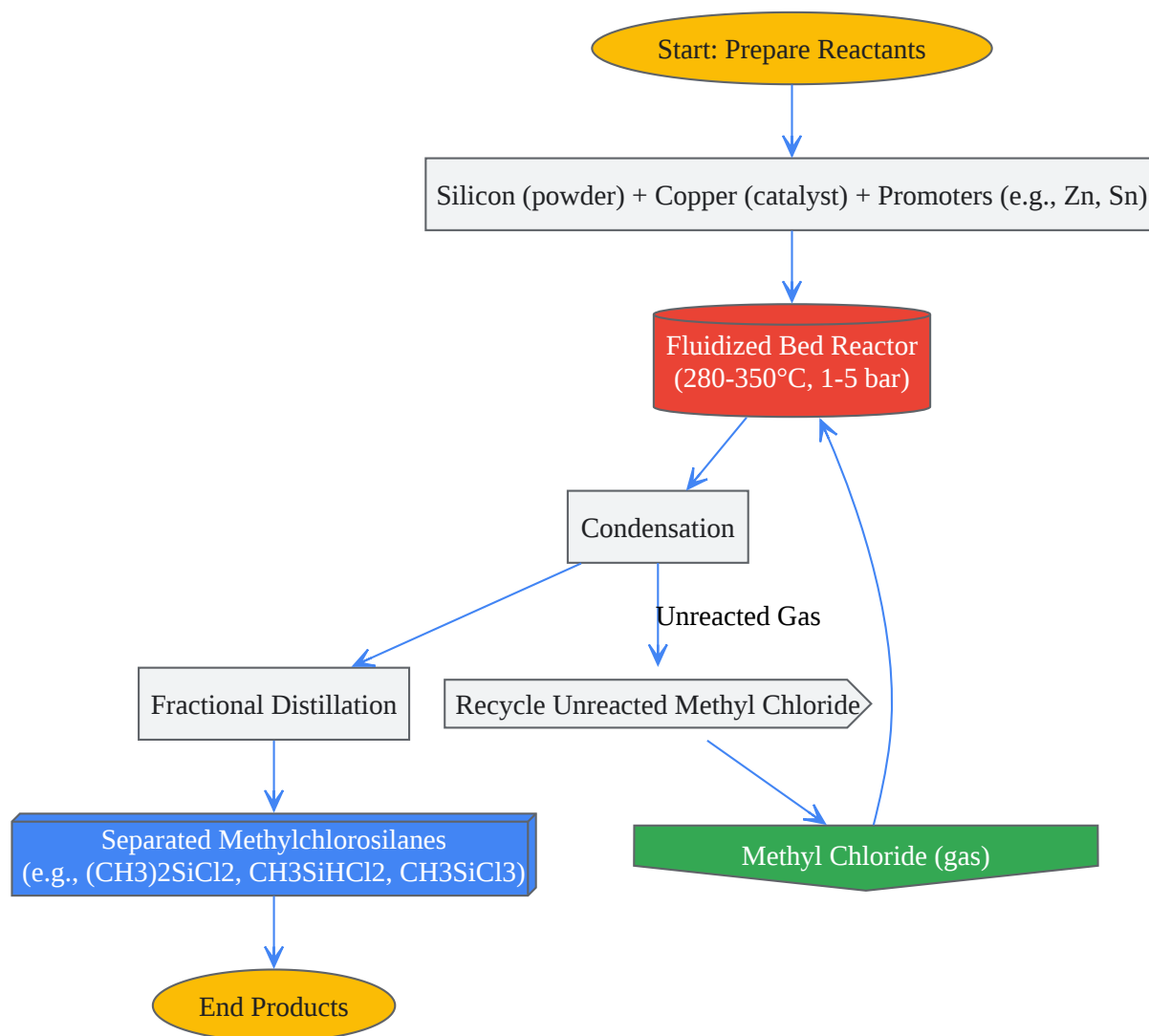
Synthesis of Methyldichlorosilane via the Müller-Rochow Process

The primary industrial method for the synthesis of methylchlorosilanes, including **methyldichlorosilane**, is the Müller-Rochow process.[1][6] This direct synthesis involves the reaction of methyl chloride with elemental silicon in the presence of a copper catalyst.

Overall Reaction:



Experimental Workflow for the Müller-Rochow Process:



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Caption: Workflow for the industrial synthesis of methylchlorosilanes.

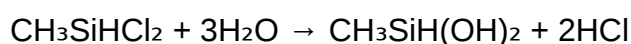
Detailed Methodology:

- **Reactant Preparation:** Finely ground metallurgical-grade silicon (98-99% purity) is mixed with a copper-based catalyst. Promoters such as zinc and tin may also be added to improve selectivity and reaction rate.
- **Reaction:** The solid mixture is introduced into a fluidized bed reactor. Gaseous methyl chloride is then passed through the reactor. The reaction is typically carried out at temperatures between 280°C and 350°C and pressures of 1 to 5 bar.[1][6]
- **Product Separation:** The resulting mixture of methylchlorosilanes is passed through a condenser to liquefy the products.
- **Purification:** The crude liquid mixture is then separated by fractional distillation to isolate the different methylchlorosilane products, including **methyldichlorosilane**, **dimethyldichlorosilane**, and methyltrichlorosilane.
- **Recycling:** Unreacted methyl chloride is recycled back into the reactor.

Hydrolysis of Methyldichlorosilane

Methyldichlorosilane reacts vigorously with water in a hydrolysis reaction to produce methylsilanetriol and hydrochloric acid. This reaction is highly exothermic.

Reaction:



Experimental Protocol for Controlled Hydrolysis:

Caution: This reaction should be performed in a well-ventilated fume hood with appropriate personal protective equipment, including gloves and safety glasses, due to the vigorous nature of the reaction and the evolution of corrosive hydrogen chloride gas.

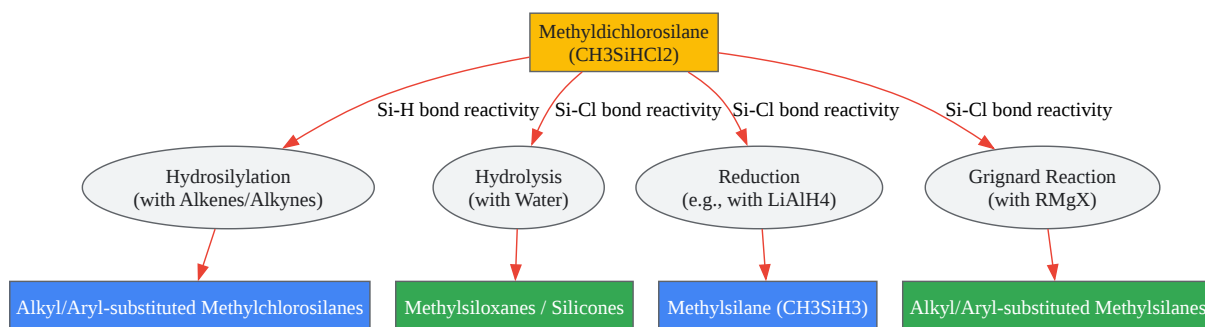
- **Apparatus Setup:** A three-necked round-bottom flask is equipped with a magnetic stirrer, a dropping funnel, and a condenser connected to a gas scrubber containing a dilute sodium hydroxide solution to neutralize the evolved HCl gas.
- **Reaction Initiation:** The reaction flask is charged with a suitable inert solvent (e.g., diethyl ether or toluene) and cooled in an ice bath.

- Addition of **Methyldichlorosilane**: A solution of **methyldichlorosilane** in the same inert solvent is placed in the dropping funnel.
- Controlled Addition of Water: A stoichiometric amount of water is added dropwise to the stirred, cooled solution of **methyldichlorosilane**. The rate of addition should be controlled to manage the exotherm.
- Reaction Completion and Workup: After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for an additional period to ensure complete reaction. The organic layer is then separated, washed with a saturated sodium bicarbonate solution to neutralize any remaining acid, and then with brine. The organic layer is dried over an anhydrous drying agent (e.g., MgSO_4), filtered, and the solvent is removed under reduced pressure to yield the methylsilanetriol product.

Signaling Pathways and Logical Relationships

The primary utility of **methyldichlorosilane** is as a precursor in the synthesis of more complex silicon-containing molecules. Its reactivity is dictated by the presence of the Si-H and Si-Cl bonds.

Logical Relationship of **Methyldichlorosilane** Reactions:



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Caption: Key reaction pathways of **methyldichlorosilane**.

This diagram illustrates that the Si-H bond is primarily involved in hydrosilylation reactions, while the Si-Cl bonds are susceptible to nucleophilic substitution by hydrolysis, reduction, and Grignard reagents, leading to a diverse range of organosilicon products.

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